

Spectroscopic Profile of 4-Bromoacetophenone Oxime: A Technical Guide

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Compound of Interest

Compound Name: 4-Bromoacetophenone oxime

Cat. No.: B16142808

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This technical guide provides an in-depth overview of the spectroscopic data for **4-Bromoacetophenone oxime** (C_8H_8BrNO), a valuable intermediate in organic synthesis. The document details its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering a comprehensive resource for compound characterization and quality control.

Core Spectroscopic Data

The following sections present the key spectroscopic data for **4-Bromoacetophenone oxime**, organized for clarity and ease of comparison.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the molecular structure of **4-Bromoacetophenone oxime**. The data presented here were obtained in deuterated chloroform ($CDCl_3$).

1H NMR Data

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
2.29	Singlet	3H	-CH ₃
7.45	Doublet	2H	Ar-H
7.52	Doublet	2H	Ar-H
8.80 (broad)	Singlet	1H	N-OH

¹³C NMR Data

Chemical Shift (δ) ppm	Assignment
11.9	-CH ₃
124.0	Ar-C
127.8	Ar-CH
131.7	Ar-CH
135.5	Ar-C
155.7	C=N

Infrared (IR) Spectroscopy

The IR spectrum of **4-Bromoacetophenone oxime** provides valuable information about the functional groups present in the molecule. The data below corresponds to the analysis of a solid sample.

Wavenumber (cm ⁻¹)	Intensity	Assignment
3235	Strong, Broad	O-H stretch (oxime)
1605	Medium	C=N stretch
1485	Medium	Aromatic C=C stretch
1070	Strong	C-Br stretch
935	Medium	N-O stretch

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of **4-Bromoacetophenone oxime**, aiding in its identification and structural confirmation.

m/z	Relative Intensity (%)	Assignment
215	100	[M+2] ⁺ (with ⁸¹ Br)
213	98	[M] ⁺ (with ⁷⁹ Br)
198	40	[M-OH] ⁺
184	25	[M-CH ₃ -O] ⁺
156/154	30	[C ₇ H ₅ Br] ⁺
133	15	[M-Br] ⁺
118	20	[C ₈ H ₈ N] ⁺
76	45	[C ₆ H ₄] ⁺

Experimental Protocols

Detailed methodologies for the acquisition of the presented spectroscopic data are outlined below.

Synthesis of 4-Bromoacetophenone Oxime

4-Bromoacetophenone oxime can be synthesized via the reaction of 4-Bromoacetophenone with hydroxylamine hydrochloride in the presence of a base. A typical procedure involves dissolving 4-Bromoacetophenone in ethanol, followed by the addition of hydroxylamine hydrochloride and sodium acetate. The mixture is then refluxed for several hours. After cooling, the product is precipitated by the addition of water, filtered, and purified by recrystallization.

NMR Spectroscopy

A sample of **4-Bromoacetophenone oxime** was dissolved in deuterated chloroform (CDCl_3) containing 0.03% tetramethylsilane (TMS) as an internal standard. Both ^1H and ^{13}C NMR spectra were recorded on a 400 MHz spectrometer.

Infrared (IR) Spectroscopy

The IR spectrum was obtained using a Fourier-Transform Infrared (FTIR) spectrometer. A small amount of the solid **4-Bromoacetophenone oxime** was finely ground with potassium bromide (KBr) and pressed into a thin, transparent pellet. The spectrum was recorded over the range of $4000\text{--}400\text{ cm}^{-1}$.

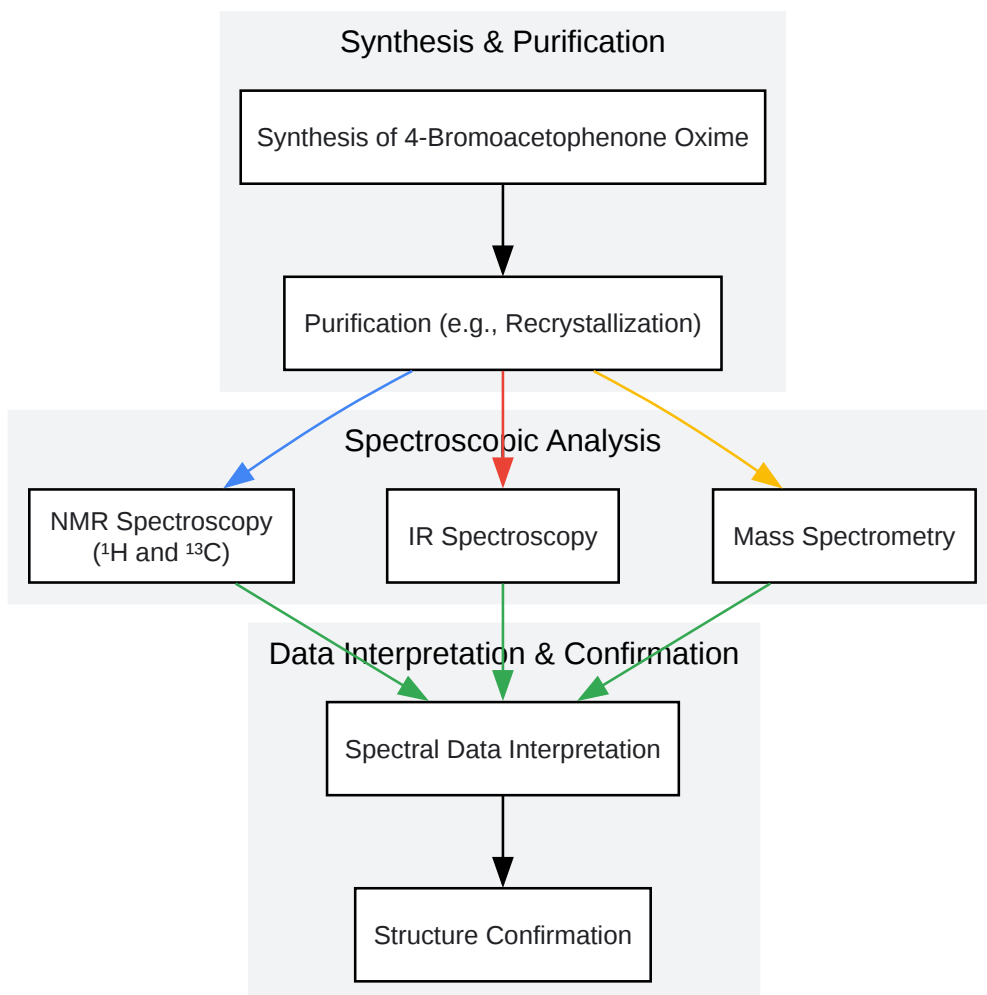
Mass Spectrometry (MS)

The mass spectrum was acquired using an Electron Ionization (EI) mass spectrometer. The sample was introduced into the ion source, and the resulting fragments were analyzed by a quadrupole mass analyzer.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the general workflow for the spectroscopic analysis of a synthesized compound like **4-Bromoacetophenone oxime**.

Workflow for Spectroscopic Analysis of 4-Bromoacetophenone Oxime



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Caption: General workflow for the synthesis, purification, and spectroscopic analysis of **4-Bromoacetophenone oxime**.

- To cite this document: BenchChem. [Spectroscopic Profile of 4-Bromoacetophenone Oxime: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b16142808/docs#spectroscopic-profile-of-4-bromoacetophenone-oxime-a-technical-guide\]](https://www.benchchem.com/product/b16142808/docs#spectroscopic-profile-of-4-bromoacetophenone-oxime-a-technical-guide)

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